

# A Comprehensive Technical Guide to Ethyl 3-amino-3-iminopropanoate Hydrochloride

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## Compound of Interest

**Compound Name:** *Ethyl 3-amino-3-iminopropanoate hydrochloride*

**Cat. No.:** *B1283774*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Ethyl 3-amino-3-iminopropanoate hydrochloride**, a versatile building block with applications in pharmaceutical development and biochemical research. The document details its chemical properties, synthesis protocols, and potential research applications, presenting data in a clear and accessible format for technical audiences.

## Chemical Identity and Properties

**Ethyl 3-amino-3-iminopropanoate hydrochloride**, also known as ethyl 3-amidinopropionate hydrochloride, is a valuable reagent in organic synthesis. Its structure features an ethyl ester and an amidine group, making it a useful precursor for the synthesis of various heterocyclic compounds and bioactive molecules.<sup>[1]</sup>

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C5H11CIN2O2	<a href="#">[2]</a>
Molecular Weight	166.61 g/mol	<a href="#">[2]</a>
CAS Number	57508-48-2	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow solid/crystal	<a href="#">[3]</a>
IUPAC Name	ethyl 3-amino-3-iminopropanoate;hydrochloride	<a href="#">[4]</a>
InChI Key	JJBSSOVJSWUZPC-UHFFFAOYSA-N	<a href="#">[4]</a>

## Experimental Protocols: Synthesis

A common synthetic route to **Ethyl 3-amino-3-iminopropanoate hydrochloride** involves the reaction of an ethyl 3-alkoxy-3-iminopropanoate precursor with an ammonium salt in ethanol.[\[2\]](#) [\[3\]](#) The following protocol is a representative example of this microwave-assisted synthesis.

Protocol: Microwave-Assisted Synthesis from Ethyl 3-ethoxy-3-iminopropionate[\[2\]](#)[\[3\]](#)

- Reactant Preparation: In a 10 mL pressure-rated glass tube, dissolve ethyl 3-amino-3-ethoxyacrylate (760 mg, 4.78 mmol) and ammonium chloride (270 mg, 5.0 mmol) in ethanol (4.0 mL).
- Microwave Irradiation: Place the sealed tube in a CEM Discover microwave synthesizer. Irradiate the mixture for 1 hour at 120°C with an initial magnetron power of 200 W.
- Work-up: After the reaction is complete, cool the mixture using compressed air.
- Isolation: Filter the cooled reaction mixture. Concentrate the filtrate by vacuum evaporation.
- Purification: Grind the resulting residue with diethyl ether to yield **Ethyl 3-amino-3-iminopropanoate hydrochloride** as a colorless solid (typical yield: ~78%). The product can often be used without further purification.[\[2\]](#)[\[3\]](#)

## Applications in Research and Development

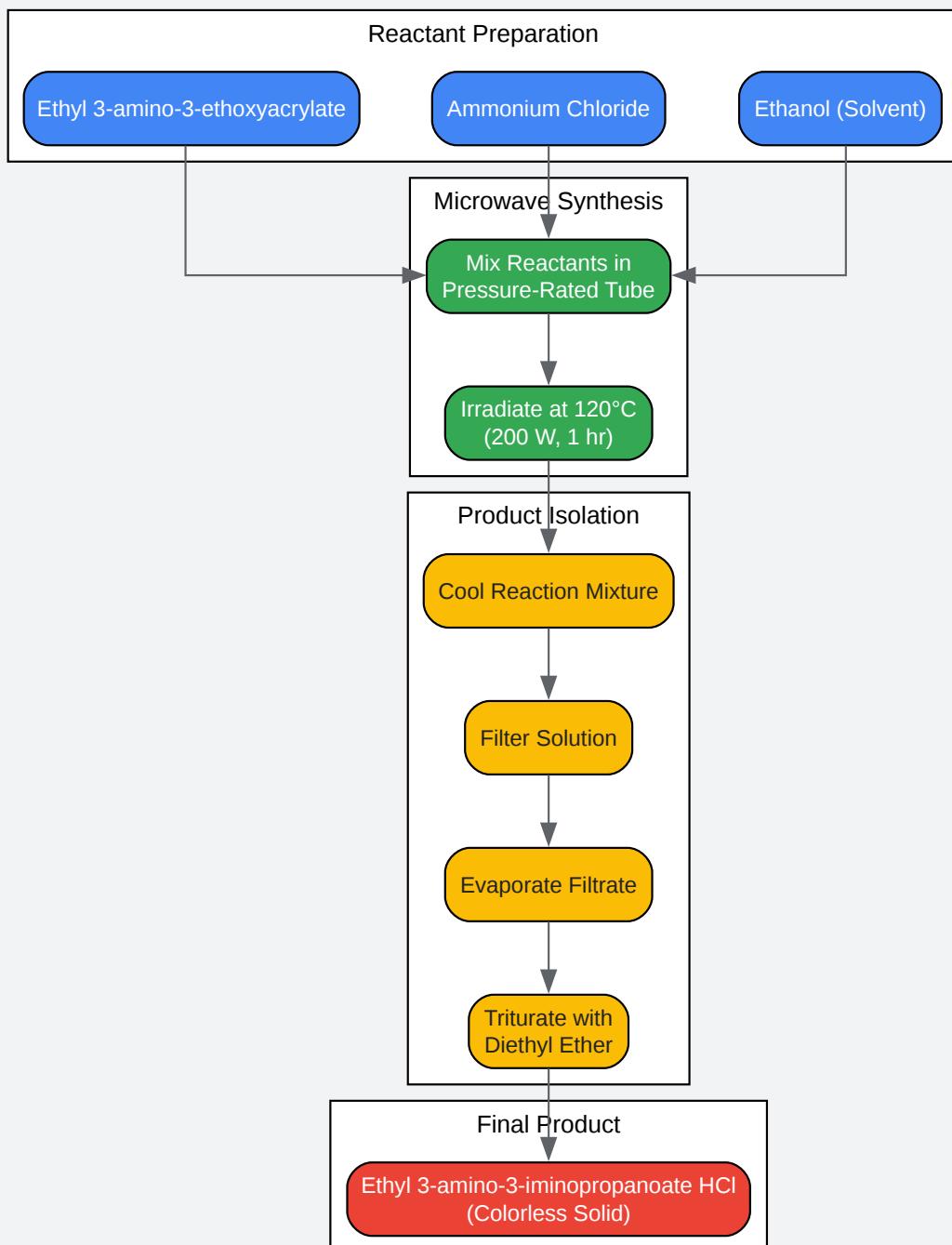
This compound serves as a key intermediate in the synthesis of diverse molecules for pharmaceutical and agrochemical applications.[\[1\]](#) Its bifunctional nature allows for the construction of complex molecular architectures, particularly in the development of novel therapeutic agents.

- Pharmaceutical Development: It is a building block for synthesizing compounds targeting metabolic disorders.[\[1\]](#)
- Biochemical Research: Used in studies involving amino acid derivatives to understand protein synthesis and enzyme activity.[\[1\]](#)
- Agrochemical Formulations: Plays a role in creating new agrochemicals to enhance crop yields and pest resistance.[\[1\]](#)

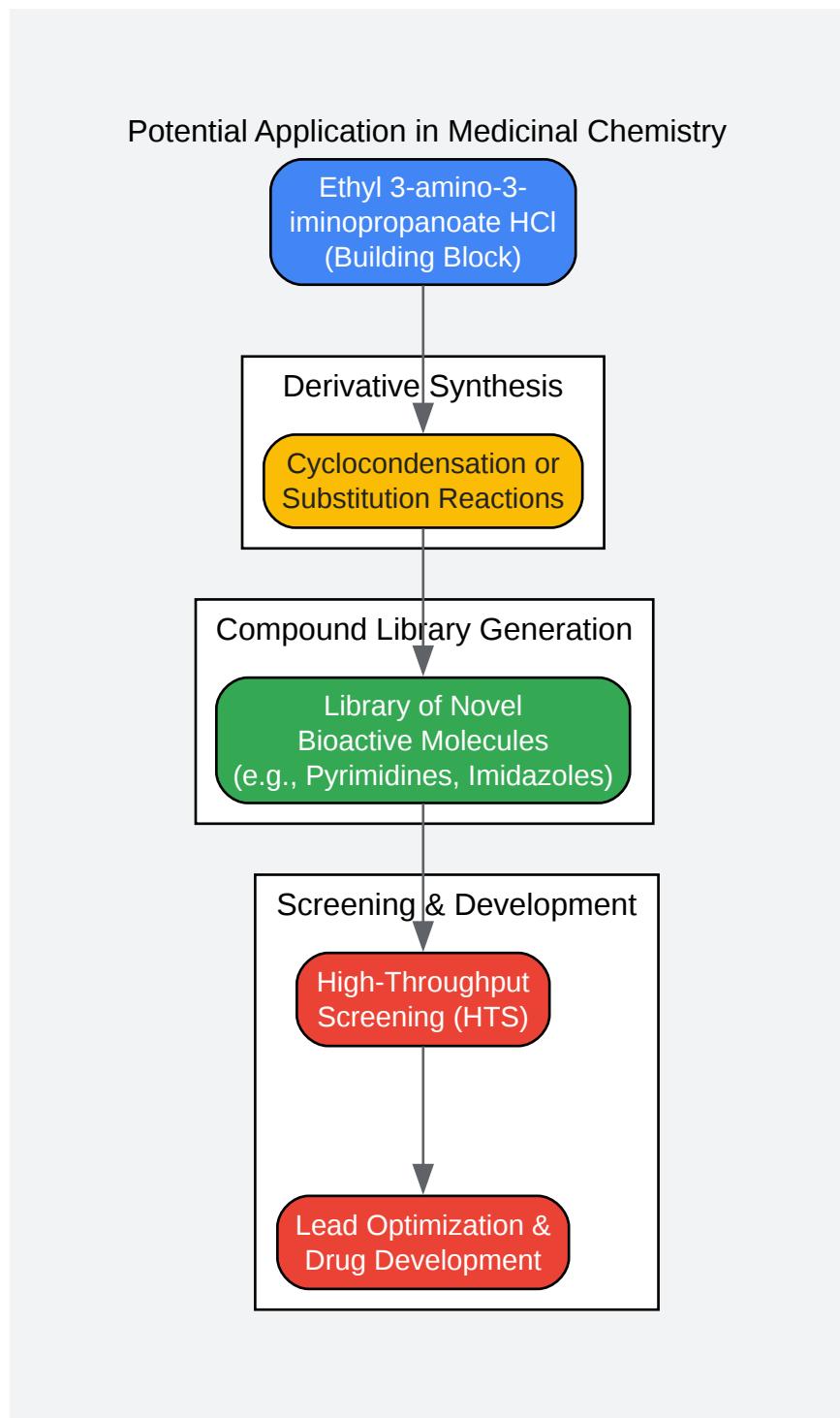
## Visualized Workflow and Pathways

To facilitate understanding, the following diagrams illustrate key processes and relationships involving **Ethyl 3-amino-3-iminopropanoate hydrochloride**.

## General Synthesis Workflow

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Caption: Microwave-assisted synthesis workflow.



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